Ascr#18: Application Notes and Protocols for Plant Disease Control

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Compound of Interest		
Compound Name:	Ascr#18	
Cat. No.:	B15561785	Get Quote

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Introduction

Ascr#18, a nematode-derived ascaroside, has emerged as a potent, broad-spectrum elicitor of plant defense responses. This document provides detailed application notes and protocols for the use of **ascr#18** in controlling plant diseases, based on current scientific literature. **Ascr#18** perception in plants triggers a unique immune response, offering a novel mode of action for crop protection strategies. It has demonstrated efficacy against a wide range of pathogens, including viruses, bacteria, fungi, oomycetes, and nematodes, in both monocot and dicot plants.[1][2][3]

Mechanism of Action

Ascr#18 functions as a Nematode-Associated Molecular Pattern (NAMP), recognized by the plant's immune system to initiate downstream defense signaling.[1][4] The primary mechanism involves the induction of salicylic acid (SA) and jasmonic acid (JA) signaling pathways, which are key regulators of plant immunity.[1][5] Interestingly, **ascr#18**-induced resistance differs from typical pattern-triggered immunity (PTI) as it does not consistently trigger a reactive oxygen species (ROS) burst.[1][6]

A significant aspect of **ascr#18**'s mode of action is the suppression of auxin signaling.[1][6][7] By downregulating auxin transport and signaling genes, **ascr#18** interferes with the ability of

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certain pathogens, particularly biotrophs like nematodes, to establish and maintain feeding sites.[1][6][7]

Signaling Pathway

The perception of **ascr#18** by the leucine-rich repeat receptor kinase NILR1 (in some contexts) initiates a signaling cascade that diverges from classical PTI.[1][6] The pathway leads to the upregulation of defense-related genes and the suppression of auxin signaling, ultimately resulting in enhanced disease resistance.
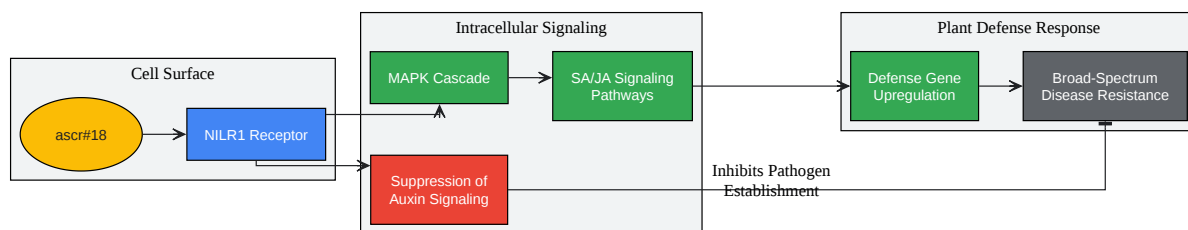
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Caption: **Ascr#18** signaling pathway leading to disease resistance.

Quantitative Data Summary

The following tables summarize the quantitative efficacy of **ascr#18** application from various studies.

Table 1: Efficacy of **Ascr#18** Against Fungal and Oomycete Pathogens

Plant Species	Pathogen	Ascr#18 Concentration	Application Method	Efficacy	Reference
Wheat (Triticum aestivum)	Puccinia triticina (Leaf Rust)	0.01 nM - 1 µM	Foliar Spray	Up to 81% reduction in rust pustules	[8][9]
Tomato (Solanum lycopersicum)	Phytophthora infestans (Late Blight)	10 nM	Root Pretreatment	Significant reduction in sporangia numbers	[10]

Table 2: Efficacy of **Ascr#18** Against Bacterial Pathogens

Plant Species	Pathogen	Ascr#18 Concentration	Application Method	Efficacy	Reference
Tomato (Solanum lycopersicum)	Pseudomonas syringae pv. tomato DC3000	10 nM	Root Pretreatment	Significant reduction in bacterial growth	[10]
Arabidopsis thaliana	Pseudomonas syringae	1 µM	Root Treatment	Reduced bacterial growth	[2]

Table 3: Efficacy of **Ascr#18** Against Nematodes

Plant Species	Pathogen	Ascr#18 Concentration	Application Method	Efficacy	Reference
Arabidopsis thaliana	Heterodera schachtii (Cyst Nematode)	10 nM	Root Pretreatment	Significantly reduced infection	[2]
Arabidopsis thaliana	Meloidogyne incognita (Root-Knot Nematode)	10 nM	Root Pretreatment	Significantly reduced infection	[2]
Arabidopsis thaliana	Heterodera schachtii	0.001, 0.01, 1 µM	Pretreatment	Significantly lower numbers of females and total nematodes	[7]

Table 4: Efficacy of **Ascr#18** Against Viral Pathogens

Plant Species	Pathogen	Ascr#18 Concentration	Application Method	Efficacy	Reference
Arabidopsis thaliana	Turnip Crinkle Virus (TCV)	1 µM	Root Treatment	Enhanced resistance	[2]

Experimental Protocols

Protocol 1: Foliar Spray Application for Fungal Disease Control in Wheat

This protocol is adapted from studies on the control of leaf rust (Puccinia triticina) in wheat.[8][9]

1. Materials:

- **Ascr#18** stock solution (e.g., 1 mM in ethanol)
- Wheat plants (10-day-old seedlings)
- Hand sprayer
- 0.1% Ethanol solution (for mock treatment)
- Puccinia triticina uredospores
- Talcum powder

2. **Ascr#18** Solution Preparation:

- Prepare working solutions of **ascr#18** by diluting the stock solution in sterile water containing 0.1% ethanol to final concentrations ranging from 0.01 nM to 1 µM.
- Prepare a mock solution of 0.1% ethanol in sterile water.

3. Application:

- Twenty-four hours prior to pathogen inoculation, spray the wheat seedlings with the **ascr#18** working solutions or the mock solution until runoff.
- Ensure complete coverage of the leaf surfaces.

4. Pathogen Inoculation:

- Prepare an inoculum by mixing P. triticina uredospores with talcum powder (1:4 ratio).
- Inoculate the treated and mock-treated plants by brushing the spore-talcum mixture onto the leaves.

5. Incubation and Disease Assessment:

- Incubate the plants in a growth chamber under controlled conditions (e.g., 20°C day/18°C night, 16h light period, 65% relative humidity).
- Assess disease severity by counting the number of rust pustules on the leaves at a designated time point post-inoculation (e.g., 10 days).

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[label="Spray Wheat Seedlings\n(24h before inoculation)",
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Caption: Experimental workflow for foliar application of **ascr#18**.

Protocol 2: Root Application for Broad-Spectrum Disease Control in Tomato

This protocol is a generalized procedure based on studies demonstrating systemic resistance induced by root application of **ascr#18**.[2][10]

1. Materials:

- **Ascr#18** stock solution
- Tomato plants (e.g., cv. M82) at an appropriate growth stage
- Hydroponic or sterile soil-less growth medium
- Pathogen of interest (e.g., Phytophthora infestans, Pseudomonas syringae)

2. **Ascr#18** Solution Preparation:

- Prepare a working solution of **ascr#18** in the plant growth medium or water to the desired final concentration (e.g., 10 nM).
- Prepare a mock treatment with the same medium or water without **ascr#18**.

3. Application:

- For hydroponic systems, add the **ascr#18** working solution directly to the nutrient solution.
- For soil-less medium, drench the root zone with the **ascr#18** working solution.
- Treat the plants for a specified duration (e.g., 24-48 hours) before pathogen challenge.

4. Pathogen Inoculation:

- Inoculate the leaves or other appropriate plant parts with the pathogen according to standard protocols for that specific host-pathogen system.

5. Incubation and Disease Assessment:

- Incubate the plants under conditions conducive to disease development.
- Assess disease severity at appropriate time points using relevant metrics, such as lesion size, pathogen population size (e.g., colony-forming units for bacteria), or sporulation.

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```
prep [label="Prepare ascr#18\nRoot Treatment Solution\n(e.g., 10 nM)",
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[label="Apply to Root Zone\n(24-48h before inoculation)",
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[label="Incubate Plants\n(Disease-conducive conditions)",
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[label="Assess Disease Severity\n(Lesion size, pathogen count)",
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prep -> treat [arrowhead=vee, color="#202124"]; treat -> inoculate
[arrowhead=vee, color="#202124"]; inoculate -> incubate
[arrowhead=vee, color="#202124"]; incubate -> assess [arrowhead=vee,
color="#202124"]; }
```

Caption: Experimental workflow for root application of **ascr#18**.

Concluding Remarks

Ascr#18 represents a promising biocontrol agent with a unique mode of action that can induce broad-spectrum disease resistance in a variety of important crop plants. The provided protocols offer a foundation for researchers to explore the potential of **ascr#18** in their specific systems.

Further optimization of concentrations, application timing, and formulation may be necessary to achieve maximum efficacy under different environmental conditions and for different host-pathogen interactions. The suppression of auxin signaling by **ascr#18** is a particularly noteworthy mechanism that warrants further investigation for the development of novel disease control strategies.

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